

Application Notes and Protocols: Long-Term Storage of Sch 50910

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Compound of Interest

Compound Name: Sch 50910
CAS No.: 160415-08-7
Cat. No.: B12335027

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidance on the long-term storage and handling of **Sch 50910**, a selective GABA-B receptor antagonist. Adherence to these protocols is crucial for maintaining the compound's integrity and ensuring the reproducibility of experimental results.

Introduction

Sch 50910 is a potent and selective antagonist of the GABA-B receptor, making it a valuable tool in neuroscience research.^[1] Like any bioactive small molecule, its stability is paramount for obtaining reliable and consistent data. These notes outline the recommended storage conditions, handling procedures, and general protocols for assessing the long-term stability of **Sch 50910**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Sch 50910** is provided below.

Property	Value
Chemical Name	(2R)-2-Morpholineacetic acid, 5,5-dimethyl-
CAS Number	790633-59-9
Molecular Formula	C8H15NO3
Molecular Weight	173.21 g/mol
Appearance	Solid powder
Purity	>98%
Solubility	Soluble in DMSO

Data sourced from MedKoo Biosciences.[1]

Recommended Long-Term Storage Conditions

Proper storage is critical to prevent degradation and extend the shelf life of **Sch 50910**. The following conditions are recommended for both the solid compound and stock solutions.

Form	Storage Condition	Duration
Solid Powder	Dry, dark at -20°C	Long-term (months to years)
Dry, dark at 0-4°C	Short-term (days to weeks)	
Stock Solution (in DMSO)	-20°C	Long-term (months)
0-4°C	Short-term (days to weeks)	

It is recommended to prepare fresh solutions for experiments. If storing stock solutions, they should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles. The shelf life of **Sch 50910** is greater than two years if stored properly.[1] The compound is stable for several weeks during ordinary shipping at ambient temperatures.[1]

Experimental Protocols

4.1. Protocol for Preparation of Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of **Sch 50910** in DMSO.

Materials:

- **Sch 50910** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Equilibrate the vial of **Sch 50910** solid powder to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **Sch 50910** using a calibrated analytical balance in a chemical fume hood. For 1 mL of a 10 mM stock solution, weigh 1.7321 mg of **Sch 50910**.
- Add the appropriate volume of anhydrous DMSO to the solid powder.
- Vortex the solution until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied if necessary to aid dissolution.
- Aliquot the stock solution into single-use, sterile, amber vials to protect from light.
- Store the aliquots at -20°C for long-term storage.

4.2. General Protocol for Assessing Long-Term Stability

While specific stability studies for **Sch 50910** are not readily available in the public domain, the following general protocol can be adapted to assess its stability under various conditions. This protocol utilizes High-Performance Liquid Chromatography (HPLC) to quantify the compound's purity over time.

Objective: To determine the degradation rate of **Sch 50910** under defined storage conditions.

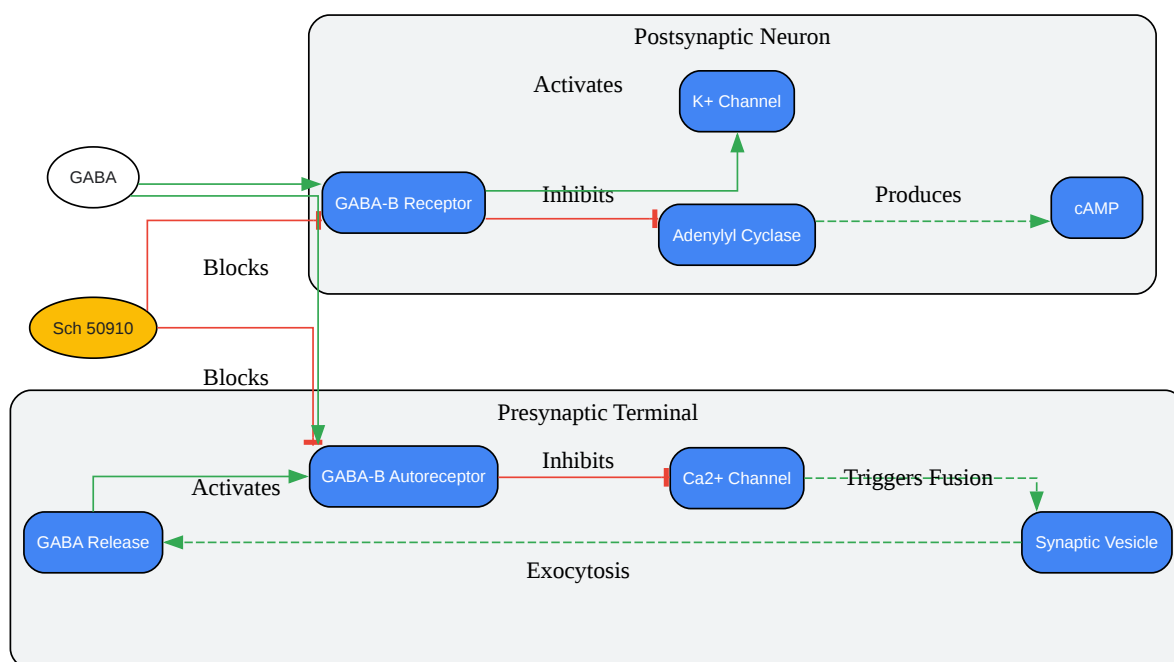
Methodology:

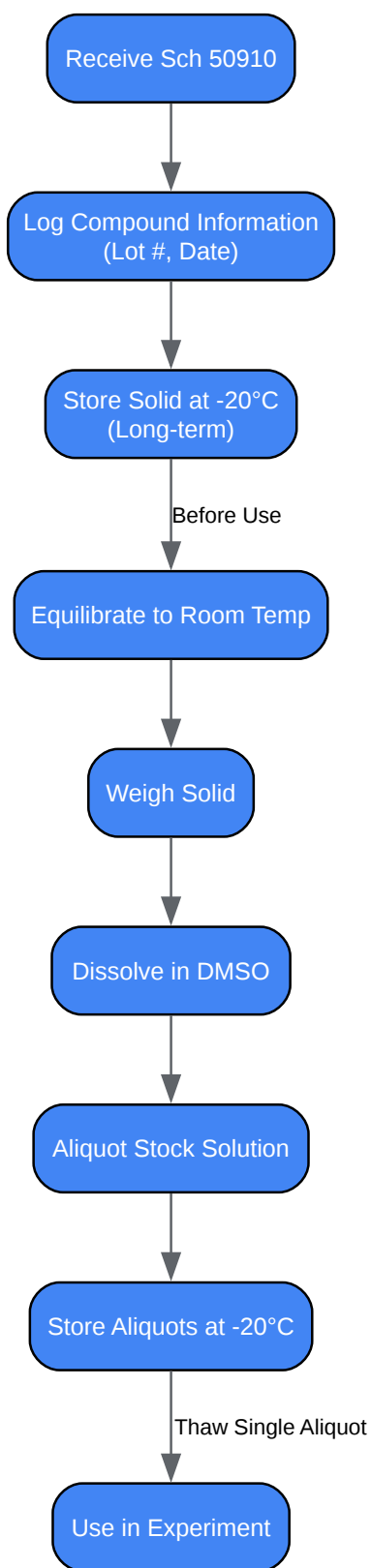
- **Sample Preparation:** Prepare a stock solution of **Sch 50910** in a suitable solvent (e.g., DMSO) at a known concentration. Aliquot the solution into multiple vials for each storage condition to be tested (e.g., -80°C, -20°C, 4°C, room temperature, and an accelerated condition of 40°C).
- **Time Points:** Establish a schedule for sample analysis (e.g., T=0, 1 month, 3 months, 6 months, 1 year, and 2 years).
- **HPLC Analysis:** At each time point, analyze the purity of the stored samples using a validated HPLC method.
 - **Mobile Phase:** A gradient of acetonitrile and water with a modifier like formic acid or trifluoroacetic acid is a common starting point for polar compounds like **Sch 50910**.
 - **Column:** A C18 reverse-phase column is typically suitable.
 - **Detection:** UV detection at a wavelength determined by a UV-Vis scan of **Sch 50910**.
 - **Quantification:** Calculate the percentage of the parent peak area relative to the total peak area at each time point.
- **Data Analysis:** Plot the percentage of intact **Sch 50910** against time for each storage condition. This will allow for the determination of the degradation kinetics and estimation of the shelf life.

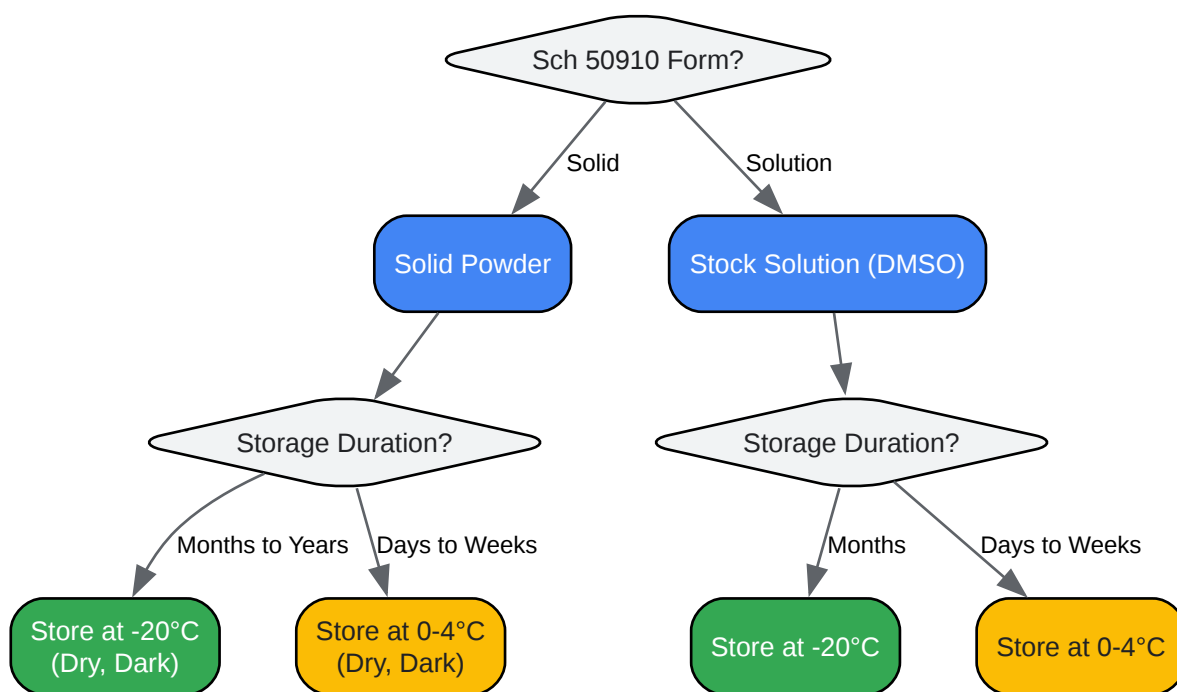
Visualizations

5.1. Signaling Pathway of GABA-B Receptor Antagonism

Sch 50910 acts as an antagonist at the GABA-B receptor. This diagram illustrates the canonical signaling pathway that is inhibited by **Sch 50910**. GABA-B receptors are G-protein coupled receptors that, upon activation by GABA, inhibit adenylyl cyclase and modulate ion channel activity.[2]







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